

Personal protective equipment for handling Folicur Plus

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Folicur Plus*

Cat. No.: *B12812056*

[Get Quote](#)

Essential Safety and Handling Guide for Folicur Plus

This guide provides critical safety and logistical information for the handling and disposal of **Folicur Plus**, a fungicide containing tebuconazole. Adherence to these procedures is vital for ensuring the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

The following table summarizes the required Personal Protective Equipment (PPE) when handling **Folicur Plus**. It is imperative to wear the specified PPE to minimize exposure and ensure personal safety.

Body Part	Required PPE	Material/Standard	Notes
Hands	Chemical-resistant gloves	Nitrile rubber, Butyl rubber, Neoprene rubber, Barrier laminate, Polyvinyl chloride (PVC), or Viton.[1]	Unlined, elbow-length gloves are recommended to protect the wrists.[2] Never use leather or cotton gloves.[2] Wash gloves when contaminated and dispose of them if perforated or if external contamination cannot be removed.[3]
Eyes	Safety goggles or face shield	Tightly fitting safety goggles conforming to EN166.[4][5]	For situations with a high risk of splashing, a face shield should be worn over goggles.[2]
Body	Protective clothing	Long-sleeved shirt and long pants, or a chemical-resistant suit (e.g., Tyvek).[1][6]	Wear a clean, dry protective suit that covers the entire body from wrists to ankles for moderately to highly toxic chemicals.[2]
Respiratory	Respirator	NIOSH-approved respirator.[6]	Required when ventilation is inadequate or during lengthy exposure. Always wear a respirator when mixing or handling concentrates.[2]

Experimental Protocols: Safe Handling and Disposal Procedures

1. Pre-Handling Inspection:

- Before handling **Folicur Plus**, thoroughly inspect all PPE for any signs of damage or degradation.
- Ensure that the work area is well-ventilated.[\[6\]](#)
- Locate the nearest eyewash station and safety shower.

2. Donning PPE:

- Wash hands thoroughly before putting on any PPE.
- Put on the protective suit or long-sleeved shirt and long pants.
- Don chemical-resistant gloves, ensuring they overlap with the sleeves of the shirt or suit.
- Fit the respirator to your face, ensuring a proper seal.
- Put on safety goggles or a face shield.

3. Handling **Folicur Plus**:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid breathing vapor or spray mist.[\[1\]](#)
- If the product is handled while not enclosed and skin contact may occur, wear protective gloves and goggles.[\[7\]](#)
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or using the toilet.[\[8\]](#)

4. Doffing PPE:

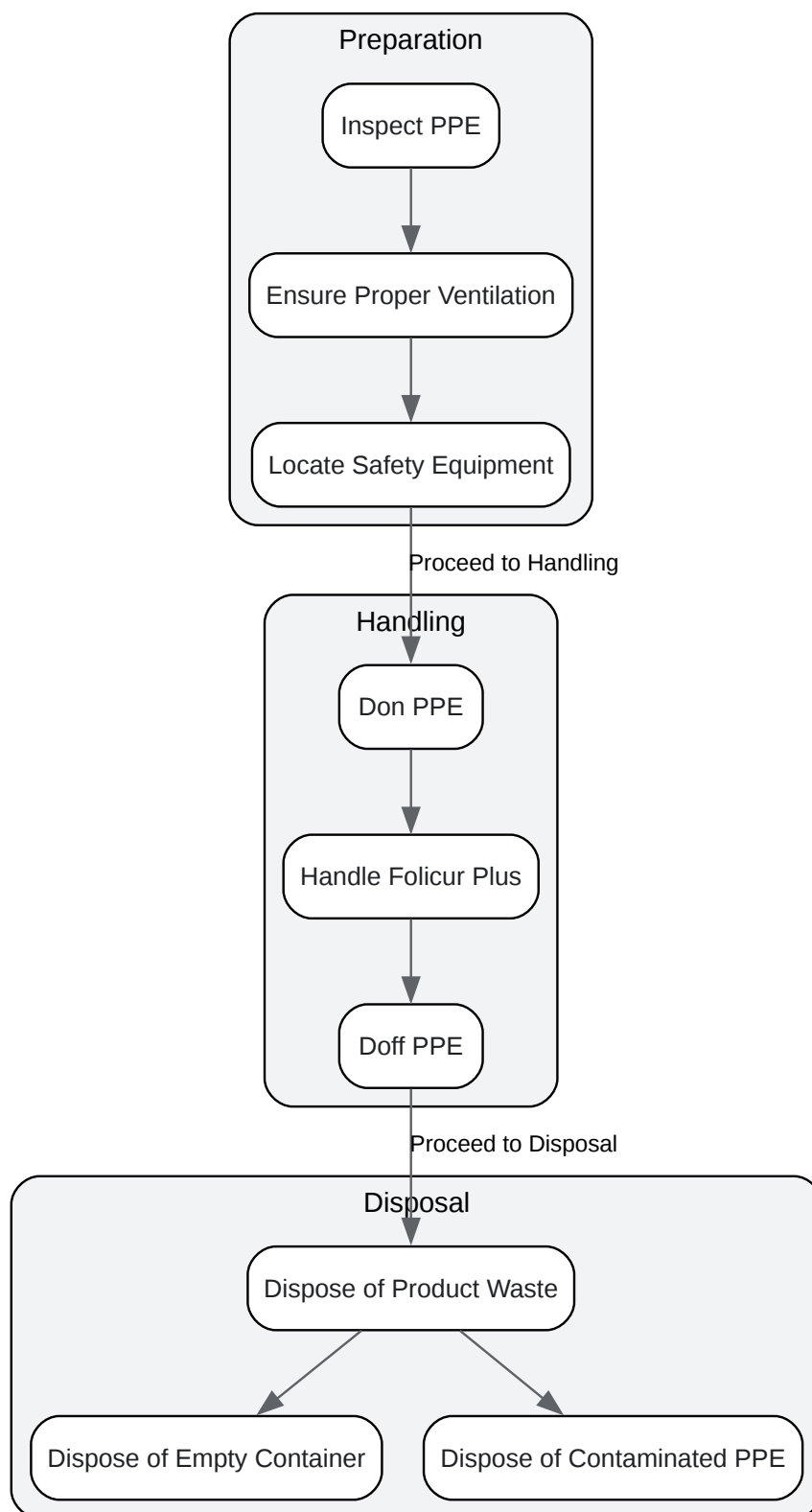
- Remove PPE in an order that minimizes the risk of contamination.
- Before removing gloves, clean them with soap and water.[6]
- Remove the protective suit or outer clothing.
- Remove safety goggles or face shield.
- Remove gloves by peeling them off from the cuff, turning them inside out.
- Remove the respirator.
- Wash hands and any exposed skin thoroughly with soap and water.

5. Disposal Plan:

- Product Disposal: Wastes resulting from the use of this product may be disposed of on-site or at an approved waste disposal facility.[9] Do not contaminate water, food, or feed by storage or disposal.[9]
- Container Disposal: Do not reuse or refill the original container.[9] Triple rinse the container promptly after emptying and offer for recycling if available.[9] If not recycled, puncture and dispose of in a sanitary landfill or by incineration, if allowed by state and local authorities.[9]
- Contaminated PPE: Soiled clothing should be removed immediately and cleaned thoroughly before reuse.[6] Garments that cannot be cleaned must be destroyed by burning.[3][4] Keep and wash PPE separately from other laundry.[1][6]

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the procedural flow for safely handling and disposing of **Folicur Plus**.



[Click to download full resolution via product page](#)

Caption: Workflow for **Folicur Plus** Handling and Disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. agrian.com [agrian.com]
- 2. Welcome to PSEP! [core.psep.cce.cornell.edu]
- 3. cropscience.bayer.co.uk [cropscience.bayer.co.uk]
- 4. lidorr.com [lidorr.com]
- 5. cropscience.bayer.co.nz [cropscience.bayer.co.nz]
- 6. s3-us-west-1.amazonaws.com [s3-us-west-1.amazonaws.com]
- 7. rfdsafeagri.com [rfdsafeagri.com]
- 8. agrian.com [agrian.com]
- 9. assets.greenbook.net [assets.greenbook.net]
- To cite this document: BenchChem. [Personal protective equipment for handling Folicur Plus]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12812056#personal-protective-equipment-for-handling-folicur-plus]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com